

# stability and storage conditions for Cobalt(II) tetrafluoroborate hexahydrate

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## Compound of Interest

Compound Name: *Cobalt(II) tetrafluoroborate hexahydrate*

Cat. No.: *B102891*

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## Technical Support Center: Cobalt(II) Tetrafluoroborate Hexahydrate

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **Cobalt(II) tetrafluoroborate hexahydrate**.

### Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Cobalt(II) tetrafluoroborate hexahydrate**?

A: **Cobalt(II) tetrafluoroborate hexahydrate** should be stored in a cool, dry, and well-ventilated area.[1][2] Keep the container tightly closed and protect it from moisture.[1][3] The recommended storage temperature is generally room temperature.[4]

Q2: Is **Cobalt(II) tetrafluoroborate hexahydrate** stable under normal laboratory conditions?

A: Yes, it is known for its stability under standard laboratory and recommended storage conditions.[1][5] However, it is sensitive to oxidation.[5]

Q3: What materials are incompatible with **Cobalt(II) tetrafluoroborate hexahydrate**?

A: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[6]

Q4: What are the known hazardous decomposition products of **Cobalt(II) tetrafluoroborate hexahydrate**?

A: Upon thermal decomposition, this compound can emit toxic and corrosive fumes, including hydrogen fluoride, metal oxides, and oxides of boron.[2]

Q5: What is the appearance of **Cobalt(II) tetrafluoroborate hexahydrate**?

A: It is a red crystalline solid.[5]

## Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Change in color or appearance of the solid	Exposure to moisture or contaminants.	Do not use the product. Dispose of it according to your institution's hazardous waste disposal procedures. Ensure storage containers are tightly sealed and stored in a dry environment.
Poor performance in a reaction	Decomposition of the reagent.	This could be due to improper storage or handling. Use a fresh bottle of the reagent and verify the storage conditions of the old bottle.
Formation of fumes when handling	Exposure to high temperatures or incompatible materials.	Handle the compound in a well-ventilated area, preferably in a fume hood.[1] Avoid contact with heat, sparks, open flames, and incompatible substances.[1]

## Quantitative Data Summary

Property	Value
Molecular Formula	$\text{Co}(\text{BF}_4)_2 \cdot 6\text{H}_2\text{O}$ [3][7]
Molecular Weight	340.63 g/mol [3][4][7]
Appearance	Red crystalline solid[5]
Purity	≥96% - 99%[3][7][8]
Melting Point	Not available
Boiling Point	Not available
Decomposition Temperature	Not available
Solubility	Highly soluble in water and many organic solvents.[5]

## Experimental Protocols

### Safe Handling Protocol for **Cobalt(II) Tetrafluoroborate Hexahydrate**

Given its hazardous nature, all handling of **Cobalt(II) tetrafluoroborate hexahydrate** should be performed in a chemical fume hood.[1]

#### Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[6]
- Hand Protection: Use impermeable chemical-resistant gloves.[6]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[6]
- Respiratory Protection: In case of inadequate ventilation or the formation of dust, use a suitable respirator with a particle filter.[3][8]

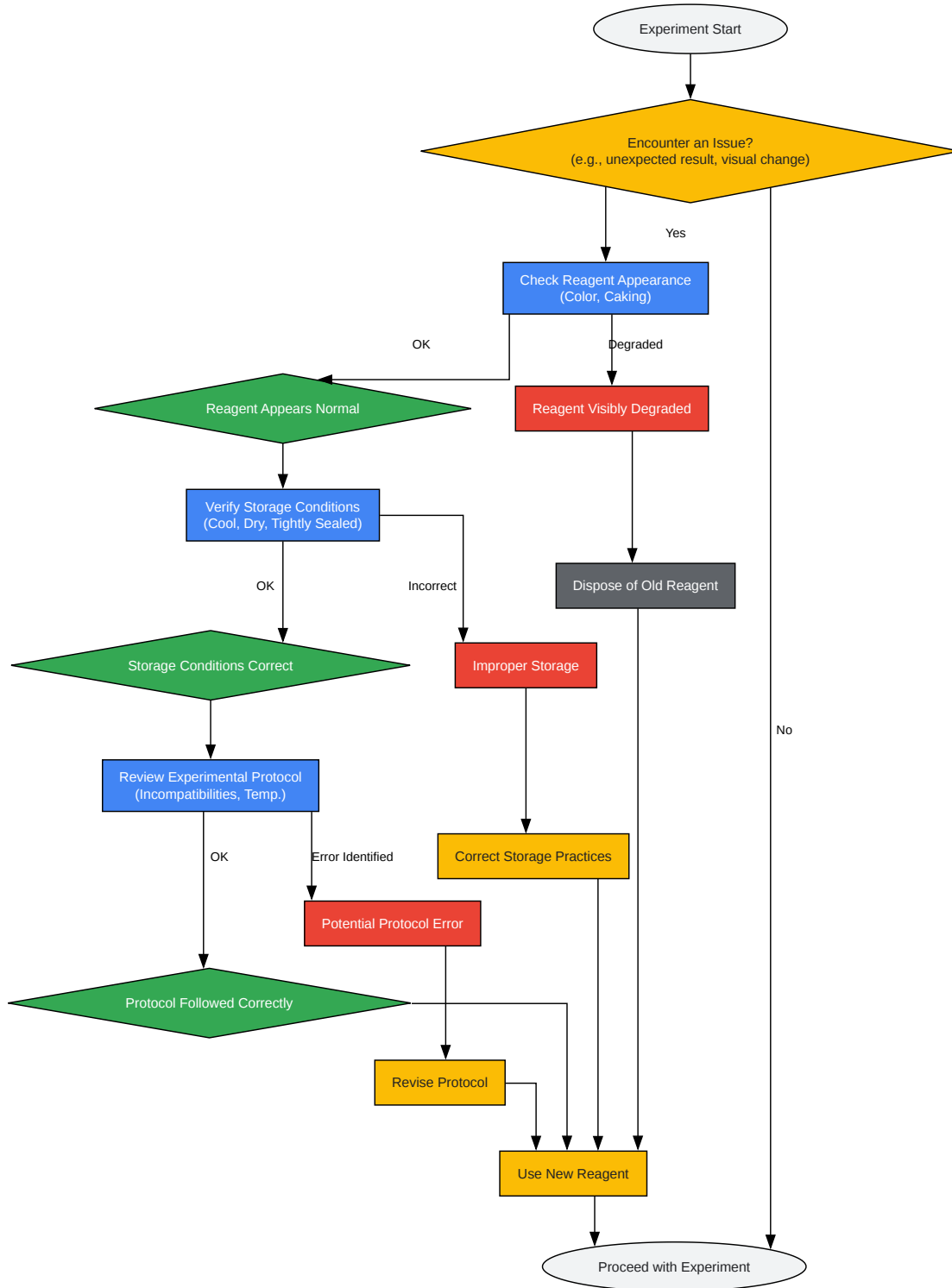
#### Handling Procedures:

- Ensure the fume hood is functioning correctly before starting work.

- Wear the appropriate PPE as listed above.
- Avoid creating dust when handling the solid.
- Weigh the required amount in the fume hood.
- Keep the container tightly closed when not in use.
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]](#)

## Visual Diagrams

Troubleshooting Workflow for Cobalt(II) Tetrafluoroborate Hexahydrate Issues



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Caption: Troubleshooting workflow for stability issues.

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